

An In-depth Technical Guide to Diphenylphosphine Oxide (CAS 4559-70-0)

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Compound of Interest

Compound Name: *Phosphine oxide, oxophenyl-*

Cat. No.: *B15466713*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of diphenylphosphine oxide (CAS 4559-70-0), a versatile organophosphorus compound. This document details its chemical and physical properties, outlines key experimental protocols for its synthesis and application, and presents its toxicological profile and safety information.

Chemical and Physical Properties

Diphenylphosphine oxide is a white, crystalline solid at room temperature and is soluble in polar organic solvents.^[1] It is an important intermediate in organic synthesis, finding widespread use in the creation of various pesticides and chiral phosphine ligands.^[2]

Table 1: Physical and Chemical Properties of Diphenylphosphine Oxide

Property	Value	Reference(s)
CAS Number	4559-70-0	[1]
Molecular Formula	C ₁₂ H ₁₁ OP	[1]
Molecular Weight	202.19 g/mol	[1]
Appearance	White to yellow powder or crystals	[3]
Melting Point	50-57 °C	[3]
Solubility	Slightly soluble in water	[4]
Purity (GC)	≥96.0 %	[3]

Table 2: Spectroscopic Data for Diphenylphosphine Oxide

Spectroscopic Technique	Characteristic Peaks/Shifts	Reference(s)
¹ H NMR (in CDCl ₃)	δ 8.07 (d, J = 481.1 Hz, 1H), 7.73–7.68 (m, 4H), 7.59–7.55 (m, 2H), 7.51–7.47 (m, 4H)	[5]
¹³ C NMR (in CDCl ₃)	δ 132.4 (d, JP–C = 3.0 Hz), 131.2 (d, JP–C = 101.0 Hz), 130.5 (d, JP–C = 12.0 Hz), 128.8 (d, JP–C = 13.0 Hz)	[5]
³¹ P NMR (in CDCl ₃)	δ 21.5 (d, J = 481.1 Hz)	[5]
Infrared (IR) Spectrum	Conforms to standard	[3]

Synthesis and Reactions

Diphenylphosphine oxide can be synthesized through several methods, with the most common being the reaction of phosphonic esters with Grignard reagents or the partial hydrolysis of chlorodiphenylphosphine.[1]

This protocol is based on the general method of reacting a phosphonic ester with a Grignard reagent.^[1]

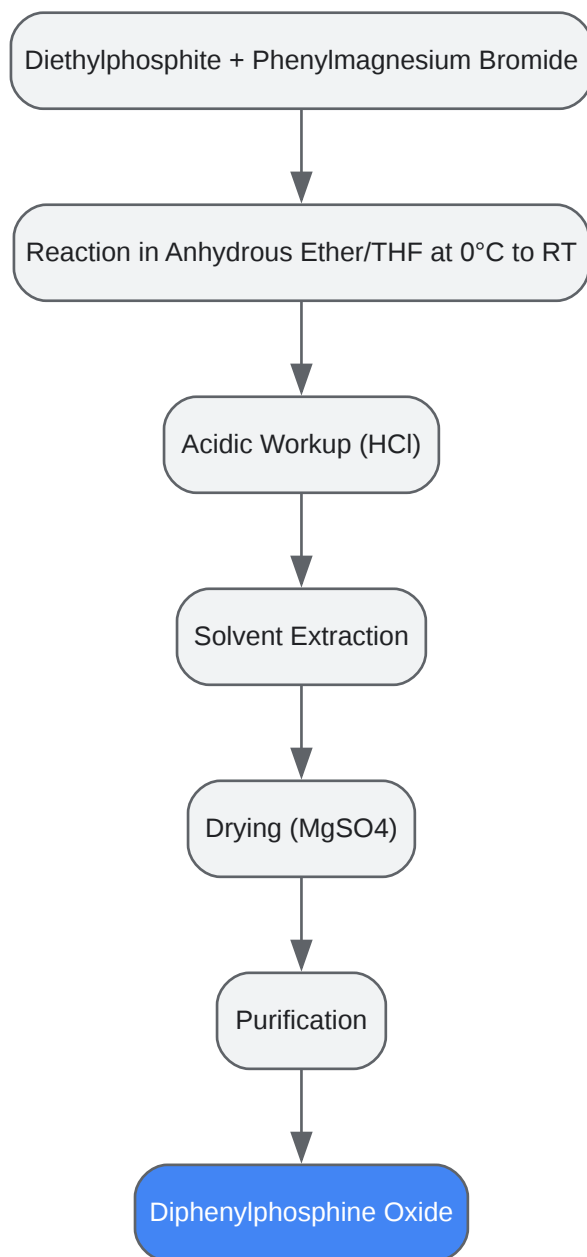
Materials:

- Diethylphosphite
- Phenylmagnesium bromide ($\text{C}_6\text{H}_5\text{MgBr}$) solution in THF
- Anhydrous diethyl ether or THF
- Hydrochloric acid (HCl), dilute solution
- Anhydrous magnesium sulfate (MgSO_4)
- Standard glassware for inert atmosphere reactions (Schlenk line, nitrogen/argon)

Procedure:

- In a flame-dried, three-necked flask equipped with a dropping funnel, magnetic stirrer, and nitrogen inlet, place diethylphosphite dissolved in anhydrous diethyl ether.
- Cool the flask to 0 °C in an ice bath.
- Slowly add three equivalents of phenylmagnesium bromide solution from the dropping funnel to the stirred solution of diethylphosphite.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2 hours.
- Quench the reaction by slowly adding a dilute solution of hydrochloric acid.
- Separate the organic layer and wash it with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and remove the solvent under reduced pressure to yield the crude product.

- Purify the crude diphenylphosphine oxide by recrystallization or column chromatography.



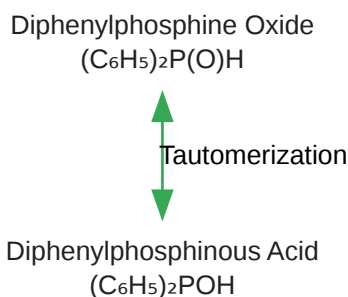
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Synthesis Workflow of Diphenylphosphine Oxide

Diphenylphosphine oxide participates in a variety of important chemical transformations.

Tautomerism: Diphenylphosphine oxide exists in equilibrium with its tautomer, diphenylphosphinous acid. This equilibrium is crucial for its reactivity, particularly in

coordination chemistry where the P(III) form can act as a ligand.[1][6]



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Tautomeric Equilibrium

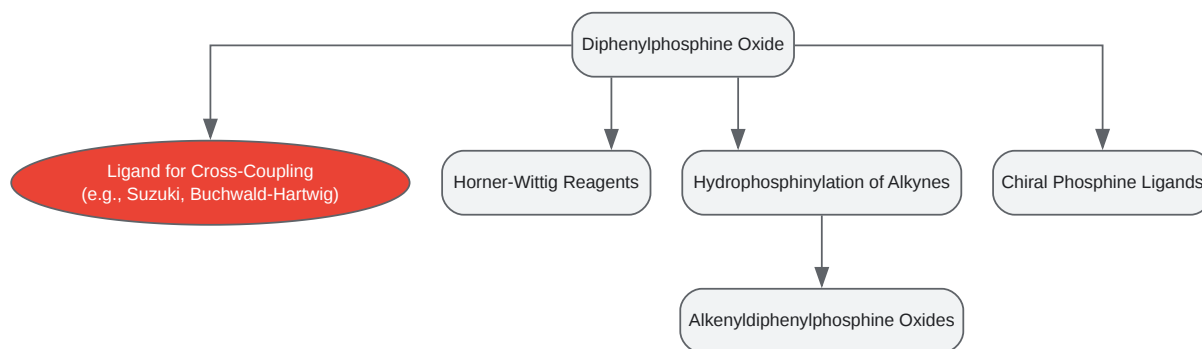
Buchwald-Hartwig Coupling: It is utilized in Buchwald-Hartwig amination reactions to introduce diphenylphosphino substituents.[1]

Conversion to Chlorodiphenylphosphine: Thionyl chloride can be used to convert diphenylphosphine oxide into chlorodiphenylphosphine.[2]

Applications in Research and Development

The unique reactivity of diphenylphosphine oxide makes it a valuable tool in several areas of chemical research and development.

Diphenylphosphine oxide is a precursor for the synthesis of various organophosphorus compounds, including triarylphosphine oxides and Horner-Wittig reagents.[4] It is also a key component in hydrophosphinylation reactions of terminal alkynes to produce alkenyldiphenylphosphine oxides.[7]



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Applications in Organic Synthesis

As a ligand, diphenylphosphine oxide is employed in various transition metal-catalyzed reactions, such as Suzuki-Miyaura and Buchwald-Hartwig cross-coupling reactions.[4]

Diphenylphosphine oxide and its derivatives are utilized as flame retardants in polymers like epoxy resins.[8] The incorporation of these compounds can enhance the thermal stability and flame retardancy of the material.[8][9]

Safety and Handling

Diphenylphosphine oxide is harmful if swallowed and causes skin and serious eye irritation. It may also cause respiratory irritation.[10]

Table 3: GHS Hazard Information

Hazard Statement	Code	Description
H302	Harmful if swallowed	
H315	Causes skin irritation	
H319	Causes serious eye irritation	
H335	May cause respiratory irritation	

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[10]
- Skin Protection: Wear protective gloves and clothing.[10]
- Respiratory Protection: Use a NIOSH-approved respirator when ventilation is inadequate. [10]

Handling and Storage:

- Avoid contact with skin and eyes.[10]
- Avoid formation of dust and aerosols.[10]
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[10]
- Handle under an inert atmosphere as it is moisture-sensitive.[4]

First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[10]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[10]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[10]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[10]

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